

Application Notes and Protocols for ACE2 Enzyme Activity Fluorometric Assay

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Compound of Interest

Compound Name: ACE2 protein

CAS No.: 134324-48-4

Cat. No.: B1178254

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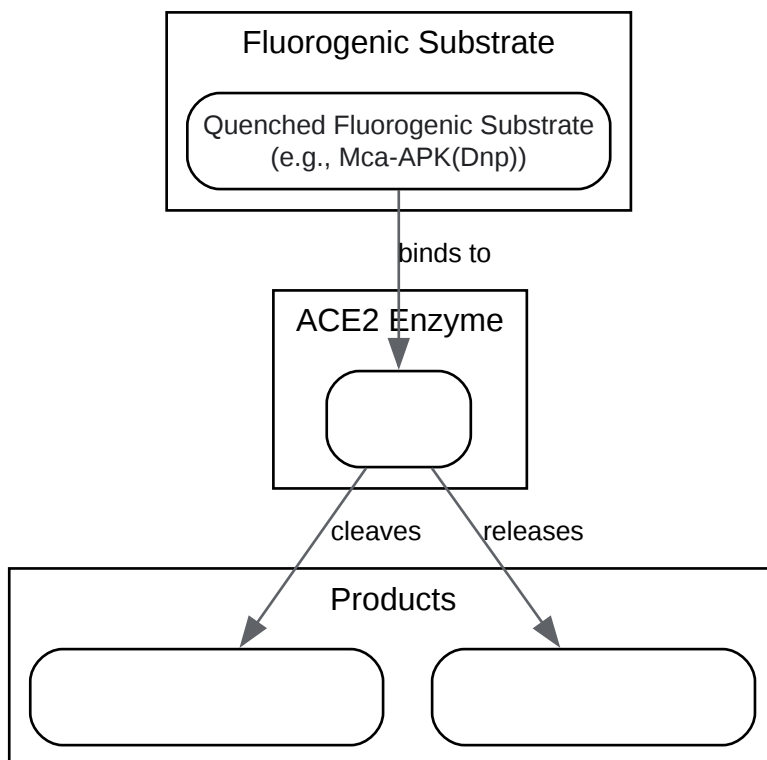
These application notes provide a detailed protocol for measuring Angiotensin-Converting Enzyme 2 (ACE2) activity using a fluorometric assay. This assay is a robust and sensitive method for quantifying ACE2 enzymatic activity in various samples, including purified enzymes, cell lysates, and tissue homogenates. Furthermore, this protocol is readily adaptable for high-throughput screening of potential ACE2 inhibitors, a critical step in drug discovery for cardiovascular diseases and viral infections like COVID-19.

The assay principle is based on the cleavage of a specific, non-fluorescent peptide substrate by ACE2. This cleavage releases a fluorophore, 7-Methoxycoumarin-4-acetic acid (MCA), which results in a measurable increase in fluorescence intensity.^{[1][2][3][4][5]} The rate of the fluorescence increase is directly proportional to the ACE2 activity in the sample.

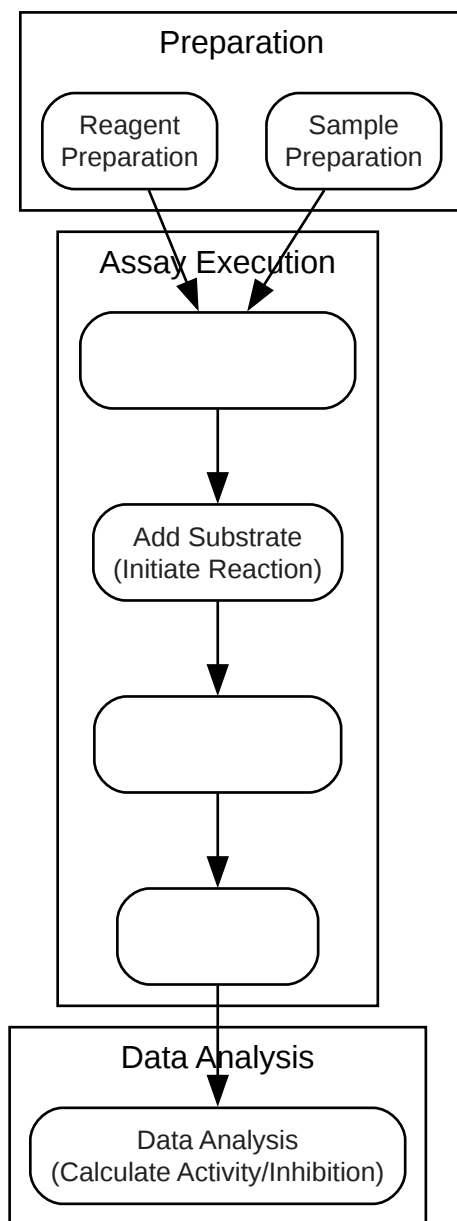
Signaling Pathway of ACE2 Catalytic Activity

The diagram below illustrates the fundamental enzymatic reaction catalyzed by ACE2 that is exploited in this fluorometric assay.

ACE2 Catalytic Activity Pathway



ACE2 Fluorometric Assay Workflow



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